

AC915 Technical Support Center: Settling Time and Transient Event Capture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC915

Cat. No.: B15555702

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions regarding settling time considerations for capturing transient events. A common query involves the **AC915**, and this guide will first clarify its specifications and appropriate use cases before delving into the broader challenges of high-speed transient capture relevant to research and development professionals.

Understanding the AC915 Accelerometer

The **AC915** is a nonincendive, intrinsically safe accelerometer designed for monitoring mechanical vibrations in industrial environments.^{[1][2]} Its key specifications are summarized below.

Specification	Value
Sensitivity	100 mV/g, ±10% ^{[1][3]}
Frequency Response (±3dB)	30-900,000 CPM (0.5-15,000 Hz) ^{[2][3]}
Settling Time	< 3 Seconds ^[3]
Sensing Element	PZT Ceramic ^{[1][3]}
Primary Use	Vibration monitoring in hazardous industrial areas ^[2]

A critical specification for transient event capture is the settling time. The **AC915** has a settling time of less than 3 seconds.^[3] This means that after a sudden change in input (a mechanical shock or vibration), the sensor's output requires up to 3 seconds to stabilize to an accurate reading. This response time is suitable for its intended application of monitoring machinery but is not appropriate for capturing fast, electronic transient events, which typically occur on the microsecond or nanosecond timescale.

For researchers, scientists, and drug development professionals, "transient event capture" usually refers to the rapid acquisition of electrical signals from sensors or biological systems. This requires components like high-speed Analog-to-Digital Converters (ADCs) with very short settling times. The remainder of this guide will focus on the principles and troubleshooting of settling time in the context of high-speed data acquisition systems.

Troubleshooting Guide: High-Speed Transient Event Capture

This guide addresses common issues encountered when capturing fast transient signals with a high-speed data acquisition system, typically involving an ADC. Settling time is the duration required for an ADC's input circuitry to stabilize to a new voltage level before an accurate conversion can be made.^{[4][5]} Failure to account for settling time can result in inaccurate measurements.

Q1: My captured transient waveform appears distorted or clipped. What could be the cause?

This is a classic symptom of inadequate settling time. If the ADC samples the signal before the input voltage has stabilized, the resulting digital value will be incorrect.

- Possible Cause 1: Insufficient Acquisition Time: The ADC's acquisition time (the period during which it samples the input voltage) may be too short for the input signal to settle.
- Troubleshooting Steps:
 - Increase ADC Acquisition Time: If your data acquisition software or hardware allows, increase the acquisition time setting.

- Reduce Sampling Rate: A lower sampling rate naturally provides a longer period between samples, allowing more time for the signal to settle.^[4] This is a trade-off, as it also reduces the temporal resolution of your measurement.
- Check Your Driver Amplifier: The amplifier driving the ADC input must have a sufficiently fast settling time. A slow amplifier will be the bottleneck regardless of the ADC's capabilities. Ensure the amplifier's settling time is specified to the resolution of your ADC (e.g., to within 0.1% or 0.01% of the final value).

Q2: I'm seeing unexpected noise or ringing in my captured signal.

While noise can have many sources, ringing is often an indicator of poor settling behavior in the analog front-end.

- Possible Cause 1: Amplifier Overshoot and Ringing: The operational amplifier driving the ADC may be underdamped, causing it to overshoot the target voltage and oscillate before settling.
- Troubleshooting Steps:
 - Review Amplifier Specifications: Check the amplifier's datasheet for its settling time, phase margin, and recommendations for driving capacitive loads (like an ADC input).
 - Implement an RC Filter: Placing a resistor-capacitor (RC) filter between the amplifier and the ADC input can help dampen ringing and reduce charge kickback from the ADC's internal sampling capacitor.^[4] This filter must be carefully designed to not limit the bandwidth required for your transient signal.
 - Probe the Analog Signal: If possible, use a high-bandwidth oscilloscope to probe the signal at the ADC input to directly observe its settling behavior.

Frequently Asked Questions (FAQs)

Q1: What is settling time and why is it critical for transient capture?

Settling time is the period required for the output of a component (like an amplifier or ADC) to reach and remain within a specified error band of its final value after a step change in input.[\[5\]](#) [\[6\]](#) For transient events, which are by definition rapid changes in a signal, accurate capture depends on the data acquisition system settling faster than the event's features. If the system is still settling when a measurement is taken, the data will not accurately represent the signal's true voltage at that moment.

Q2: What are the main factors that influence the settling time of my data acquisition system?

The overall settling time is determined by the combination of components in your signal path.

Factor	Description	Impact on Settling Time
Amplifier Bandwidth & Slew Rate	The amplifier must have sufficient bandwidth and slew rate to follow the fast-changing input signal.	Higher bandwidth and slew rate generally lead to shorter settling times.
ADC Architecture	Different ADC types (e.g., SAR, Sigma-Delta, Pipeline) have different settling characteristics. [7] SAR ADCs are common for fast transient capture.	The ADC's internal sampling process creates charge transients that the driving circuit must recover from. [4]
Load Capacitance	The capacitance at the ADC input, combined with the output impedance of the driver amplifier, forms an RC circuit that can limit settling speed.	Higher capacitive loads increase settling time.
Signal Source Impedance	A high source impedance can limit the current available to charge the ADC's input capacitance, slowing down settling.	A low-impedance driver is crucial for fast settling. [4]


Q3: How do I determine the required settling time for my experiment?

The required settling time is dictated by the resolution of your ADC and your desired sampling rate. For an accurate conversion, the input signal must settle to within a fraction of a Least Significant Bit (LSB) before the ADC begins its conversion.


- Rule of Thumb: For an N-bit ADC, the input should ideally settle to within at least $\frac{1}{2}$ LSB of the true voltage during the acquisition time.
- Example: For a 16-bit ADC with a 5V input range, one LSB is $5V / 2^{16} \approx 76$ microvolts. The input signal must be stable to within approximately $\pm 38 \mu V$ before the conversion starts.

Visualizing the Workflow and Influencing Factors

To better understand these concepts, the following diagrams illustrate a typical experimental workflow for optimizing transient capture and the logical relationships between factors affecting settling time.


[Click to download full resolution via product page](#)

Caption: Experimental workflow for optimizing transient event capture.



[Click to download full resolution via product page](#)

Caption: Key factors influencing overall system settling time.



[Click to download full resolution via product page](#)

Caption: Simplified signal pathway for transient data acquisition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ctconline.com [ctconline.com]
- 2. ctconline.com [ctconline.com]
- 3. mip.fi [mip.fi]
- 4. designnews.com [designnews.com]

- 5. Settling time in electronic converters | Filo [askfilo.com]
- 6. ti.com [ti.com]
- 7. en.eeworld.com.cn [en.eeworld.com.cn]
- To cite this document: BenchChem. [AC915 Technical Support Center: Settling Time and Transient Event Capture]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15555702#ac915-settling-time-considerations-for-transient-event-capture>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com